

tripropylene glycol monomethyl ether soot precursor species control

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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Chemical Identity and Key Properties of TPGME

For any experimental work, confirming the identity and properties of your compound is the first critical step. Below is a summary of the key data for TPGME.

Property	Value / Description
Common Name	tripropylene glycol monomethyl ether [1]
CAS Number	20324-33-8 [1]
Molecular Formula	$C_{10}H_{22}O_4$ [1]
Molecular Weight	206.279 g/mol [1]
Density	1.0 ± 0.1 g/cm ³ [1]
Boiling Point	270.8 ± 20.0 °C at 760 mmHg [1]
Flash Point	117.6 ± 21.8 °C [1]
Synonym	1-[1-(1-methoxypropan-2-yloxy)propan-2-yloxy]propan-2-ol [1]

Frequently Asked Questions (FAQs) and Troubleshooting

General Mechanisms and Applications

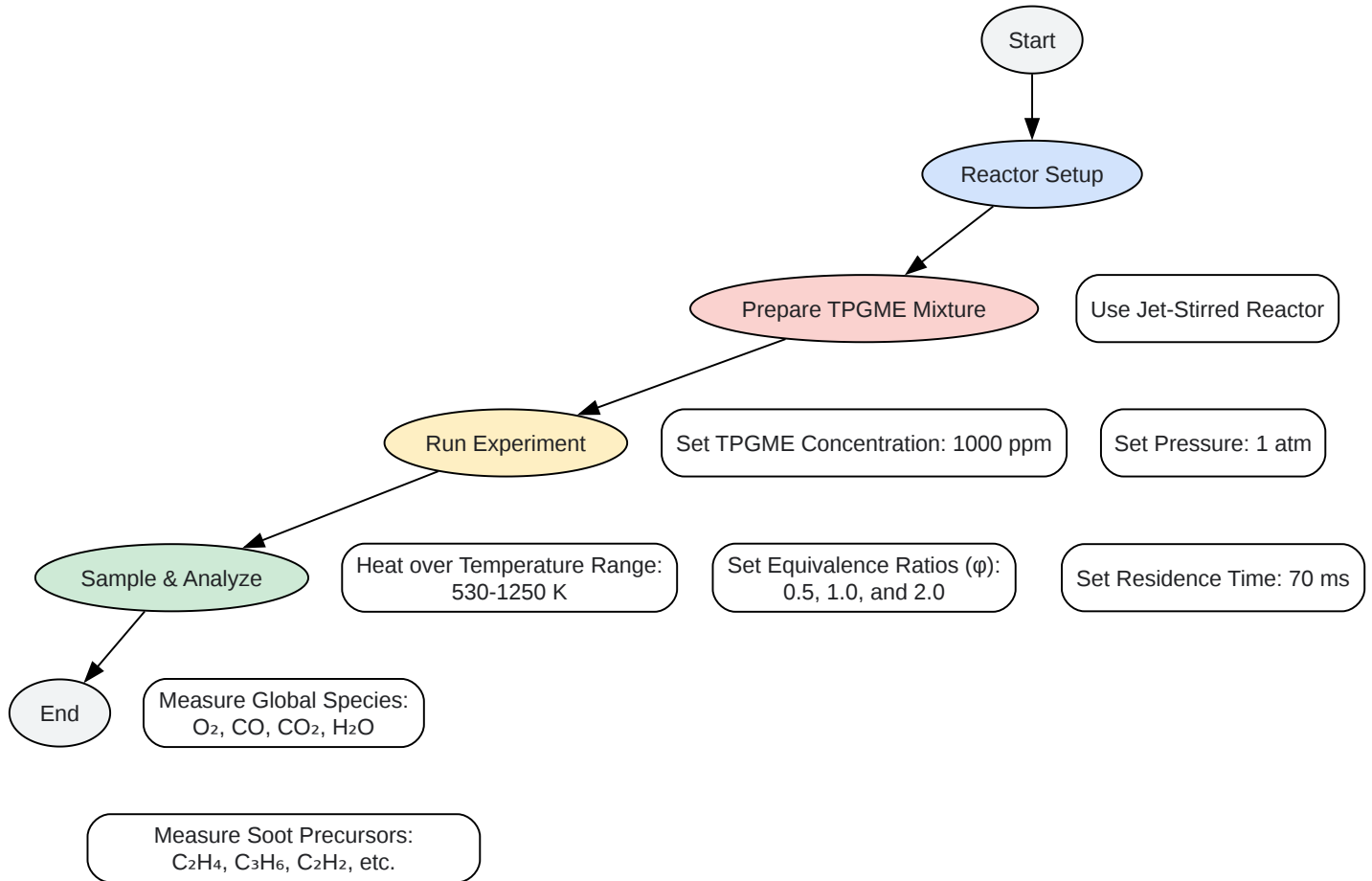
Q1: What is the primary mechanism by which TPGME reduces soot precursor species? TPGME acts as a soot-reducing fuel additive primarily due to its **high oxygen content** (over 30 wt%) and its specific molecular structure, which contains **three ether linkages and an alcoholic group**. During combustion, this structure promotes the formation of more complete oxidation products like CO₂ and H₂O, at the expense of soot precursor formation. The oxygen in the molecule is made available to react with carbon atoms, preventing the formation of polycyclic aromatic hydrocarbons (PAHs) and subsequent soot particles [2] [3].

Q2: Which key soot precursor species are effectively reduced by TPGME? Experimental studies in jet-stirred reactors have shown that TPGME oxidation leads to reduced formation of several critical soot precursors. The key species measured include [2]:

- **Ethylene**
- **Propene**
- **Acetylene**
- **Allene**
- **1-Butene**
- **Propyne**
- **Butadiene** An updated kinetic model for TPGME has demonstrated accuracy in predicting the formation trends of these species [2].

Experimental Design and Protocol

Q3: What are the standard experimental conditions for studying TPGME combustion in a jet-stirred reactor? To replicate established research on TPGME's oxidation and its effect on soot precursors, you can follow this general protocol derived from the literature. The workflow below outlines the key stages:



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Diagram: *Experimental workflow for TPGME combustion analysis.*

The key quantitative parameters for this experiment are summarized in the table below [2]:

Parameter	Standard Condition
Reactor Type	Jet-Stirred Reactor

Parameter	Standard Condition
TPGME Concentration	1000 ppm
Equivalence Ratios (ϕ)	0.5, 1.0, 2.0
Pressure	1 atm
Residence Time	70 ms
Temperature Range	530 - 1250 K

Q4: What should I do if my experimental results do not match the predicted low-temperature reactivity of the established kinetic model? This is a known issue. Early kinetic models for TPGME predicted erroneous low-temperature reactivity. Researchers have successfully addressed this by **updating the low-temperature reaction kinetics and the base-mechanism of the model with recent kinetic insights** [2]. If you encounter this:

- **Verify your model version:** Ensure you are using the most recently published kinetic model for TPGME.
- **Check the mechanism:** Confirm that the model incorporates the updated low-temperature reaction pathways. The literature indicates that these updates correct the erroneous predictions and allow the model to accurately rationalize the formation of all measured species [2].

Safety and Handling

Q5: What are the critical safety considerations when handling TPGME in the lab? Always consult the official Safety Data Sheet (MSDS) for the most comprehensive guidelines. The following toxicological data from research provides key risk awareness [1]:

Route of Exposure	Toxicity Data	Observed Effects (in studies)
Oral (Rat)	LD ₅₀ : 3300 μ L/kg	Lethal dose (details not reported) [1]
Dermal (Rabbit)	LD ₅₀ : 16 mL/kg	Liver and kidney changes [1]

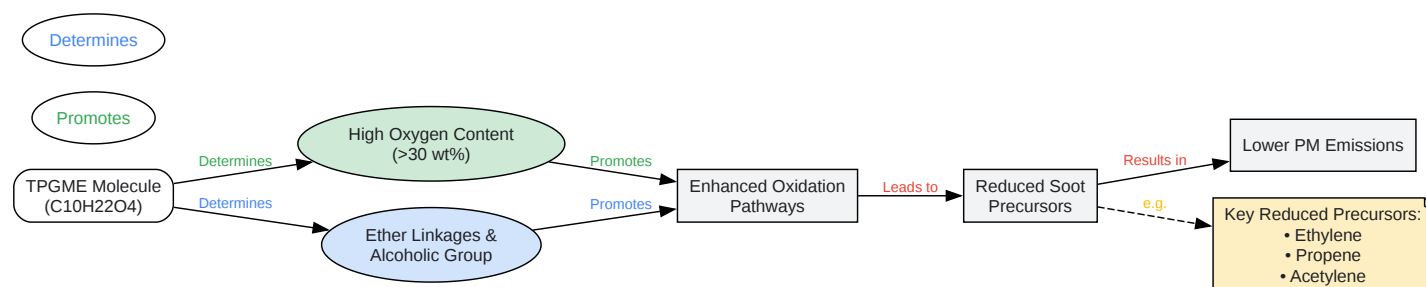
Route of Exposure	Toxicity Data	Observed Effects (in studies)
Inhalation (Rat)	LC: >30 ppm/8H	Lethal concentration (details not reported) [1]
Dermal Repeated (Rabbit)	TDL ₀ : 650 mL/kg/13W-I	Weight loss, anesthetic effects, death [1]

Standard Safety Precautions:

- **Use personal protective equipment (PPE):** Wear gloves, safety glasses, and a lab coat.
- **Work in a well-ventilated area:** Use a fume hood, especially if heating the compound, to avoid inhalation.
- **Avoid skin and eye contact:** TPGME can cause irritation and systemic toxicity through skin absorption [1].
- **Store away from ignition sources:** The flash point is 117.6°C, but standard fire safety protocols should always be followed [1].

Key Technical Insights for Researchers

The following diagram synthesizes the core relationship between TPGME's molecular properties and its observed effects in combustion, which is fundamental for interpreting experimental results.



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Diagram: The molecular mechanism of TPGME in soot reduction.

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